

# physical and chemical properties of Hexachloroethane-13C

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hexachloroethane-13C

Cat. No.: B1340454

[Get Quote](#)

An In-depth Technical Guide to **Hexachloroethane-13C**

## Introduction

**Hexachloroethane-13C** is a stable isotope-labeled version of hexachloroethane, an organochlorine compound. In this labeled variant, one or both carbon atoms are the carbon-13 ( $^{13}\text{C}$ ) isotope instead of the more common carbon-12. This isotopic labeling provides a distinct mass signature that is invaluable for specific analytical techniques, particularly in Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry.<sup>[1]</sup> Its primary application is as an internal standard or tracer in environmental fate and transport studies, given that its unlabeled counterpart is a persistent organic pollutant.<sup>[1]</sup> This guide provides a comprehensive overview of its physical and chemical properties, synthesis, and analytical methodologies.

## Physical and Chemical Properties

The physical and chemical properties of **Hexachloroethane-13C** are nearly identical to those of unlabeled hexachloroethane, with the most significant difference being its molecular weight.<sup>[1]</sup> The quantitative data for the compound are summarized in the table below.

Property	Value
Chemical Formula	$^{13}\text{CCCl}_6$
Molecular Weight	237.73 g/mol [2][3][4][5]
Appearance	Colorless, crystalline solid[6][7][8]
Odor	Camphor-like[6][7][8]
Melting Point	183 - 187 °C (sublimes)[6][9]
Boiling Point	185 - 186 °C (sublimes)[6][9]
Density	2.091 g/mL at 25 °C[6][8][10]
Solubility	Insoluble in water; soluble in alcohol, ether, benzene, and chloroform[6][10]
Vapor Pressure	0.4 mmHg at 20 °C[7]
Stability	Stable under normal conditions, but may decompose at high temperatures[6][10]

## Chemical Structure

The structure of **Hexachloroethane-13C** consists of a single carbon-carbon bond with three chlorine atoms attached to each carbon. In the singly labeled version, one of these carbon atoms is a  $^{13}\text{C}$  isotope.

Figure 1: Chemical structure of **Hexachloroethane-13C**.

## Experimental Protocols

### Synthesis

The synthesis of **Hexachloroethane-13C** requires specialized methods starting with precursors enriched in the carbon-13 isotope.[1] Achieving high isotopic enrichment (typically  $\geq 99$  atom %  $^{13}\text{C}$ ) and chemical purity is critical.[1]

General Method: Chlorination of a  $^{13}\text{C}$ -Labeled Precursor

A common approach is the exhaustive chlorination of a suitable  $^{13}\text{C}$ -labeled starting material.[1]

- **Starting Material Selection:** Choose a simple,  $^{13}\text{C}$ -labeled organic precursor such as  $^{13}\text{C}$ -labeled ethylene or tetrachloroethylene.[\[1\]](#)
- **Chlorination Reaction:** The precursor is subjected to chlorination. For example, tetrachloroethylene can be chlorinated at 100–140 °C in the presence of a ferric chloride catalyst.[\[8\]](#)
- **Purification:** The crude product is purified to remove unreacted starting materials and by-products. Due to its solid nature and sublimation properties, purification can be achieved through recrystallization from a suitable solvent (e.g., ethanol) or by sublimation.[\[11\]](#)
- **Purity Confirmation:** The final product's chemical and isotopic purity is confirmed using analytical techniques like NMR and HRMS.[\[1\]](#)

Specific Method: From  $^{13}\text{C}$ -Carbon Tetrachloride

A documented lab-scale synthesis involves the reductive coupling of carbon tetrachloride.

- **Activation of Aluminum:** Powdered aluminum is activated with iodine in an argon atmosphere.
- **Reaction:**  $^{13}\text{C}$ -labeled Carbon Tetrachloride ( $\text{CCl}_4$ ) is added to the activated aluminum in a molar ratio of approximately 8:1 ( $\text{CCl}_4\text{:Al}$ ) at 45°C and stirred for about 30 minutes.[\[11\]](#)
- **Workup:** The reaction mixture is hydrolyzed with water.
- **Purification:** The organic layer is separated, passed through an alumina column, and the solvent is evaporated. The resulting solid is further purified by double recrystallization from ethanol to yield the final **Hexachloroethane- $^{13}\text{C}$**  product.[\[11\]](#)

## Analytical Methodologies

Standard analytical methods for hexachloroethane involve gas chromatography (GC), often coupled with a mass spectrometer (MS) or an electron capture detector (ECD).[\[12\]](#) For the  $^{13}\text{C}$ -labeled analogue, NMR and HRMS are particularly crucial for confirming its identity and isotopic enrichment.

### 1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful non-destructive technique used to obtain detailed information about the structure and chemical environment of atoms. For **Hexachloroethane- $^{13}\text{C}$** ,  $^{13}\text{C}$  NMR is the most informative.

- Protocol:
  - A sample of **Hexachloroethane- $^{13}\text{C}$**  is dissolved in a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ).
  - The solution is placed in an NMR tube and analyzed using a high-field NMR spectrometer.
  - A proton-decoupled  $^{13}\text{C}$  NMR spectrum is acquired.
- Expected Results: Due to the molecular symmetry of hexachloroethane, a singly labeled compound will produce a single, prominent signal in the  $^{13}\text{C}$  NMR spectrum.<sup>[1]</sup> The chemical shift is characteristic of a carbon atom bonded to three chlorine atoms, reported to be around 105.15 ppm.<sup>[11]</sup> The high enrichment of  $^{13}\text{C}$  in the molecule provides a significantly enhanced signal compared to the natural abundance  $^{13}\text{C}$  signal.<sup>[1]</sup>

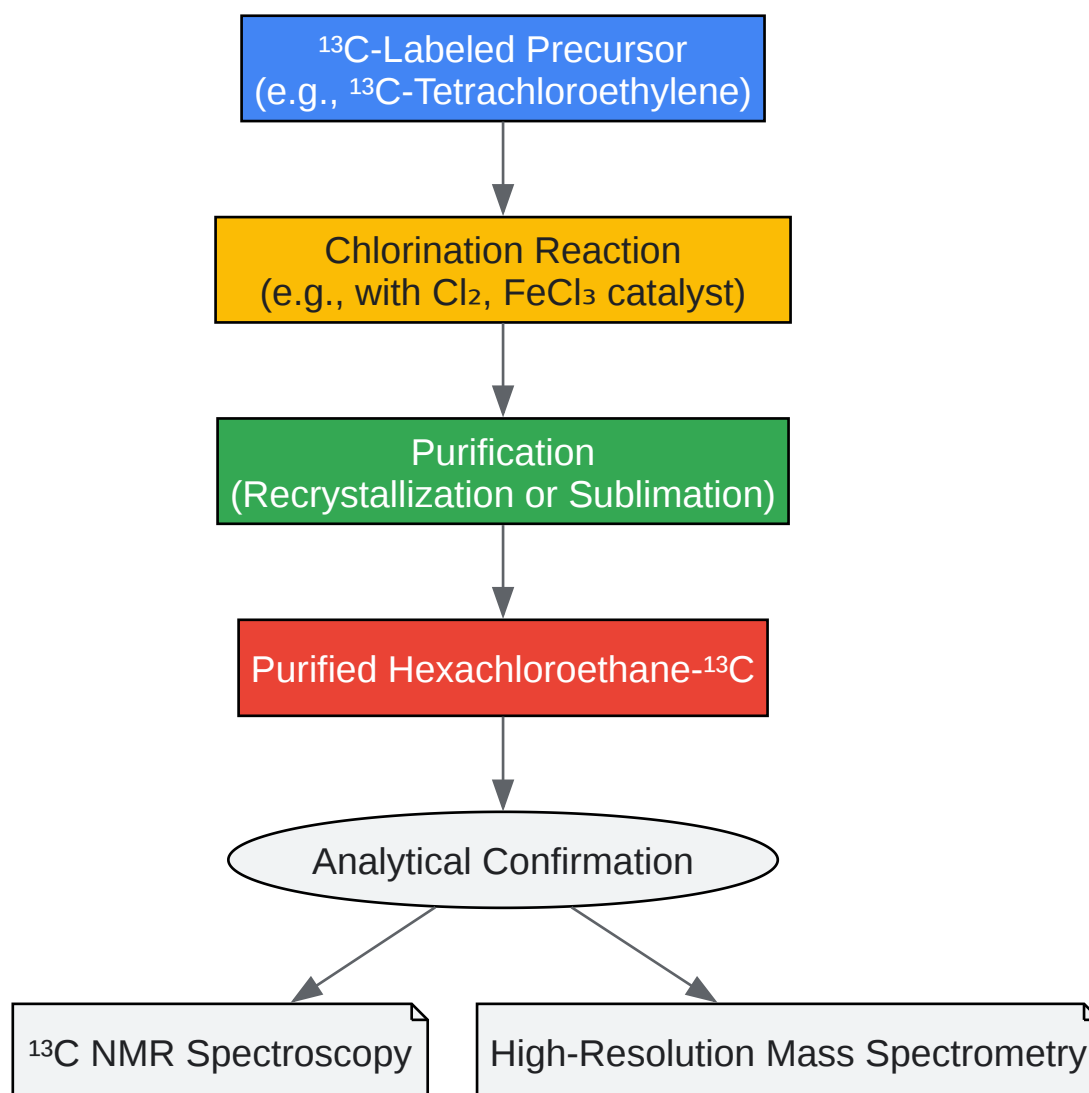
## 2. High-Resolution Mass Spectrometry (HRMS)

HRMS is used to determine the precise mass-to-charge ratio of ions, which allows for the confirmation of elemental composition and isotopic labeling.

- Protocol:
  - The **Hexachloroethane- $^{13}\text{C}$**  sample is introduced into the mass spectrometer, typically via a GC inlet which separates it from any impurities.
  - The sample is ionized, and the resulting ions are separated based on their mass-to-charge ratio.
- Expected Results: The mass spectrum will show a molecular ion peak corresponding to the exact mass of the  $^{13}\text{C}$ -labeled molecule.<sup>[1]</sup> Due to the mass difference between  $^{13}\text{C}$  and  $^{12}\text{C}$ , the molecular weight of Hexachloroethane- $^{13}\text{C}_1$  is approximately one mass unit higher than its unlabeled counterpart.<sup>[1]</sup> This mass difference is easily detected by HRMS, confirming the presence and isotopic purity of the labeled compound.<sup>[1]</sup>

## Synthesis and Analysis Workflow

The general workflow for producing and verifying **Hexachloroethane- $^{13}\text{C}$**  involves several key stages, from selecting the labeled precursor to final analytical validation.



[Click to download full resolution via product page](#)

Figure 2: General workflow for the synthesis and analysis of **Hexachloroethane- $^{13}\text{C}$** .

## Safety and Handling

Hexachloroethane is suspected of causing cancer and causes serious eye irritation.[9][13] It is also very toxic to aquatic life with long-lasting effects.[13] Therefore, appropriate safety precautions must be taken when handling **Hexachloroethane- $^{13}\text{C}$** .

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[14]
- Handling: Use in a well-ventilated area or under a chemical fume hood to avoid dust formation and inhalation.[14][15]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[15]
- Disposal: Dispose of waste material in accordance with national and local regulations.[9]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. Hexachloroethane-13C | 93952-15-9 | Benchchem [benchchem.com]
2. Ethane-13C, hexachloro- | C2Cl6 | CID 12233486 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. Hexachloroethane-13C1 | CAS 93952-15-9 | LGC Standards [lgcstandards.com]
4. Hexachloroethane-13C1 | TRC-H290851-10MG | LGC Standards [lgcstandards.com]
5. Hexachloroethane-13C1 | CAS 93952-15-9 | LGC Standards [lgcstandards.com]
6. Comprehensive Guide to Hexachloroethane: Properties, Applica | Sinoright [sinoright.net]
7. Hexachloroethane | Cl3CCCl3 | CID 6214 - PubChem [pubchem.ncbi.nlm.nih.gov]
8. Hexachloroethane - Wikipedia [en.wikipedia.org]
9. sigmaaldrich.com [sigmaaldrich.com]
10. chembk.com [chembk.com]
11. RU2217406C1 - Method for preparing hexachloroethane - Google Patents [patents.google.com]
12. atsdr.cdc.gov [atsdr.cdc.gov]
13. sds.mcmaster.ca [sds.mcmaster.ca]
14. cdn isotopes.com [cdn isotopes.com]

- 15. [assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com)]
- To cite this document: BenchChem. [physical and chemical properties of Hexachloroethane-13C]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1340454#physical-and-chemical-properties-of-hexachloroethane-13c>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)